

Application Notes and Protocols for Nitrate Determination Using Nitron

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Compound of Interest		
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Introduction

Nitron (C₂₀H₁₆N₄), a gravimetric reagent, offers a classical and reliable method for the quantitative determination of nitrate ions (NO₃⁻) in various samples. This technique relies on the precipitation of nitrate as a sparingly soluble salt, Nitron nitrate (C₂₀H₁₆N₄·HNO₃), which can be isolated, dried, and weighed. The mass of the precipitate is then used to calculate the concentration of nitrate in the original sample. This method is particularly useful when high precision is required and serves as a valuable alternative to colorimetric or chromatographic techniques, especially in the absence of interfering ions.

Principle of the Method

The determination of nitrate using Nitron is a gravimetric analysis technique. The fundamental principle involves the reaction of the nitrate ion with the Nitron reagent in an acidic solution to form a precipitate of Nitron nitrate. The chemical reaction is as follows:

 $C_{20}H_{16}N_4 + HNO_3 \rightarrow C_{20}H_{16}N_4 \cdot HNO_3$ (S)

The resulting precipitate is collected by filtration, washed to remove any soluble impurities, dried to a constant weight, and then accurately weighed. The concentration of nitrate in the original sample is calculated based on the stoichiometry of the reaction and the mass of the precipitated Nitron nitrate.



Quantitative Data Summary

For accurate calculations in the gravimetric determination of nitrate using Nitron, the following quantitative data are essential.

Parameter	Value	Reference
Molecular Weight of Nitron (C20H16N4)	312.38 g/mol	
Molecular Weight of Nitrate Ion (NO ₃ ⁻)	62.004 g/mol	_
Molecular Weight of Nitron Nitrate (C20H16N4·HNO3)	375.384 g/mol	
Solubility of Nitron Nitrate	0.99 g/L (near 20°C)	[1][2]
Gravimetric Factor (NO ₃ ⁻ / C ₂₀ H ₁₆ N ₄ ·HNO ₃)	0.16517	

Experimental Protocols

Reagent Preparation: 10% Nitron Solution

Materials:

- Nitron (C₂₀H₁₆N₄)
- Glacial Acetic Acid (CH₃COOH)
- · Distilled or Deionized Water
- Beaker
- Graduated Cylinder
- · Stirring Rod
- Warm Water Bath (optional)



Dark Glass Bottle for storage

Procedure:

- Weigh 10 g of Nitron powder.
- In a beaker, prepare a 5% acetic acid solution by diluting 5 mL of glacial acetic acid with 95 mL of distilled water.
- Add the 10 g of Nitron to 100 mL of the 5% acetic acid solution.[3]
- Gently warm the mixture while stirring to facilitate the dissolution of the Nitron. A warm water bath can be used for this purpose.
- Once the Nitron is completely dissolved, filter the solution if any impurities are present.
- Store the reagent in a dark glass bottle to protect it from light.[3]

Gravimetric Determination of Nitrate

Materials:

- Sample solution containing nitrate
- 10% Nitron solution in 5% acetic acid
- Dilute Acetic Acid (e.g., 5%)
- Ice-cold distilled water
- Beakers
- Graduated cylinders
- Pipettes
- · Stirring rods
- · Heating plate or Bunsen burner



- Gooch crucible with asbestos or sintered glass crucible
- Filtration apparatus (vacuum flask, adapter)
- Drying oven
- Desiccator
- Analytical balance

Procedure:

- Sample Preparation:
 - Take a known volume of the sample solution (e.g., 100 mL) containing an appropriate amount of nitrate (typically 0.1 to 0.15 g of HNO₃).
 - Transfer the solution to a beaker.
 - Acidify the solution by adding a few drops of dilute acetic acid.
- Precipitation:
 - Heat the sample solution to just below boiling (around 80-90°C).
 - Slowly add a slight excess of the 10% Nitron reagent to the hot solution while stirring continuously. A white, crystalline precipitate of Nitron nitrate will form.
 - Allow the solution to cool slowly to room temperature.
 - For complete precipitation, place the beaker in an ice bath for about 1-2 hours to cool to 0°C.[1]
- Filtration and Washing:
 - Prepare a Gooch crucible with an asbestos mat or use a sintered glass crucible of fine porosity. Dry it in an oven at 105-110°C, cool in a desiccator, and weigh it accurately.
 - Filter the cold supernatant liquid through the weighed crucible using gentle suction.



- Wash the precipitate in the beaker with several small portions of ice-cold distilled water.[3]
 Transfer the washings to the crucible.
- Transfer the precipitate to the crucible. Use a stirring rod with a rubber policeman to ensure all the precipitate is transferred.
- Wash the precipitate in the crucible with 2-3 small portions of ice-cold distilled water.[3]
 Ensure each portion of wash water is completely drained before adding the next.
- Drying and Weighing:
 - Dry the crucible with the precipitate in an oven at 105-110°C for 45-60 minutes.
 - Cool the crucible in a desiccator to room temperature.
 - Weigh the crucible with the dried precipitate accurately on an analytical balance.
 - Repeat the drying, cooling, and weighing steps until a constant weight is achieved.

Calculation of Nitrate Concentration

The percentage of nitrate in the sample can be calculated using the following formula:

% Nitrate (NO₃⁻) = (Weight of Precipitate (g) × Gravimetric Factor × 100) / Weight of Sample (g or mL)

Where the Gravimetric Factor = (Molecular Weight of NO_3^-) / (Molecular Weight of $C_{20}H_{16}N_4\cdot HNO_3$) = 62.004 / 375.384 = 0.16517

Interferences

Several anions can interfere with the gravimetric determination of nitrate using Nitron by forming sparingly soluble precipitates. It is crucial to ensure the absence of these ions in the sample or to remove them prior to the analysis. Potential interfering ions include:

- Perchlorate (ClO₄⁻)
- Chlorate (ClO₃⁻)



- lodide (l⁻)
- Thiocyanate (SCN⁻)
- Oxalate (C₂O₄²⁻)[1][2]
- Bromide (Br⁻)
- Nitrite (NO₂⁻)
- Chromate (CrO₄²⁻)[3]

Visualizations



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Caption: Experimental workflow for nitrate determination.

Caption: Logical relationship of the gravimetric analysis.

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